

An In-depth Technical Guide to 2-Bromo-4-fluoro-6-nitrophenol

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Compound of Interest

Compound Name: 2-Bromo-4-fluoro-6-nitrophenol

Cat. No.: B1271563

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This guide provides a detailed overview of the molecular structure and properties of **2-Bromo-4-fluoro-6-nitrophenol**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

2-Bromo-4-fluoro-6-nitrophenol is an aromatic compound with a phenol ring substituted with bromine, fluorine, and a nitro group. The molecular formula for this compound is $C_6H_3BrFNO_3$. [1][2] Its structure is characterized by a hydroxyl group (-OH) on the phenol ring, which imparts acidic properties, along with the electron-withdrawing effects of the halogen and nitro substituents.

The specific arrangement of these functional groups on the phenol ring is as follows:

- A bromine atom at the C2 position.
- A fluorine atom at the C4 position.
- A nitro group (NO_2) at the C6 position.

This substitution pattern influences the chemical reactivity and physical properties of the molecule.

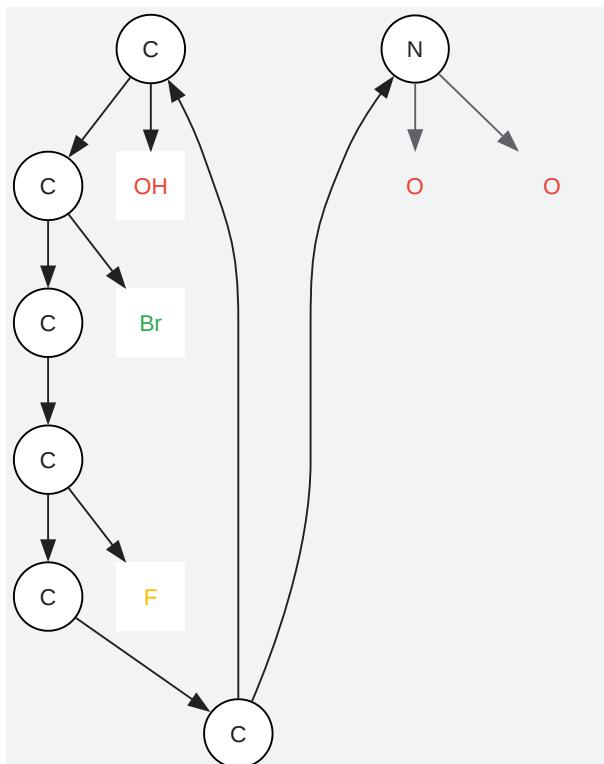
Quantitative Data

The key quantitative properties of **2-Bromo-4-fluoro-6-nitrophenol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₃ BrFNO ₃	[1] [2]
Molecular Weight	236.00 g/mol	[2]
CAS Number	320-75-2	[2] [3]
Melting Point	67°C	[3]
Boiling Point	238.7°C at 760 mmHg	[3]
Density	1.965 g/cm ³	[3]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-Bromo-4-fluoro-6-nitrophenol** is depicted in the diagram below, generated using the DOT language. This visualization clarifies the spatial arrangement of the atoms and functional groups.



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Molecular structure of **2-Bromo-4-fluoro-6-nitrophenol**.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **2-Bromo-4-fluoro-6-nitrophenol** are not extensively documented in publicly available scientific literature. As a specialized chemical, its biological activity and mechanisms of action would typically be investigated in the context of specific research studies. Professionals seeking to utilize this compound in experimental settings would need to develop protocols based on the intended application, such as in synthetic chemistry or as a potential bioactive agent.

For drug development professionals, the initial steps would involve in vitro screening assays to determine its biological targets, followed by more complex cellular and in vivo studies to elucidate its mechanism of action and potential therapeutic effects. The design of such experiments would be highly dependent on the research goals.

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